

Navigating the Aminopyridine Landscape: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **6-Ethylpyridin-3-amine**

Cat. No.: **B1339713**

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A note on the subject of this guide: While the initial focus was on the commercial suppliers and technical data for **6-Ethylpyridin-3-amine**, a comprehensive search of scientific and commercial databases reveals a significant lack of available information for this specific compound. In contrast, closely related analogs such as 6-Methylpyridin-3-amine and 6-Chloropyridin-3-amine are well-documented and readily available, serving as crucial building blocks in pharmaceutical research and development. This guide, therefore, will provide an in-depth technical overview of these commercially accessible and scientifically relevant aminopyridine scaffolds as a valuable resource for researchers, scientists, and drug development professionals. The principles, protocols, and applications discussed herein are likely to be highly transferable to the study of other substituted aminopyridines.

The Aminopyridine Scaffold: A Cornerstone in Medicinal Chemistry

Aminopyridines are a class of heterocyclic organic compounds that are foundational to the development of numerous therapeutic agents. Their rigid aromatic structure, combined with the hydrogen bonding capabilities of the amine substituent, makes them ideal pharmacophores for interacting with biological targets. The position of the amino group and other substituents on the pyridine ring allows for fine-tuning of the molecule's electronic properties, solubility, and metabolic stability, making them a versatile tool in the medicinal chemist's arsenal.

Derivatives of aminopyridines are integral to a wide range of pharmaceuticals, from antibiotics and pain management medications to antidepressants.^[1] The strategic modification of the

aminopyridine core is a key strategy in the discovery of novel drugs.[\[2\]](#)

Commercial Availability of Key Aminopyridine Building Blocks

For researchers looking to incorporate aminopyridine scaffolds into their synthetic workflows, a number of commercial suppliers offer a range of derivatives. While **6-Ethylpyridin-3-amine** is not readily found, the following related compounds are commercially available:

Compound	CAS Number	Representative Suppliers
6-Methylpyridin-3-amine	3430-14-6	BLD Pharm [3] , Home Sunshine Pharma [4]
2-Amino-6-methylpyridine	1824-81-3	Sigma-Aldrich (MilliporeSigma) [5]
6-Chloropyridin-3-amine	5350-93-6	BenchChem
2-Ethyl-6-methylpyridin-3-amine	1344663-48-4	BLD Pharm [6]
6-ETHYLPYRIDIN-2-AMINE	21717-29-3	Matrix Fine Chemicals [7]

It is recommended to contact the suppliers directly for the most up-to-date product specifications, availability, and pricing.

Synthesis of Aminopyridine Scaffolds

The synthesis of substituted aminopyridines can be achieved through various established chemical routes. A common and well-documented method for the preparation of 6-Methylpyridin-3-amine involves the Hofmann rearrangement of 3-pyridinecarboxamide.[\[8\]](#)

Representative Synthesis of 6-Methylpyridin-3-amine[\[8\]](#)

This protocol describes the synthesis of 6-Methylpyridin-3-amine from 3-pyridinecarboxamide.

Materials:

- 3-Pyridinecarboxamide
- Bromine
- 5% Sodium hydroxide solution
- Dichloromethane (CH_2Cl_2)
- Water
- Methanol

Experimental Protocol:

- Slowly add bromine (17.3 g) to a 5% sodium hydroxide solution (303 ml).
- To this mixture, add 3-pyridinecarboxamide (13 g) over approximately 20 minutes, maintaining a temperature of 273-278 K.
- Heat the reaction mixture in an oil bath at 343-353 K for 4 hours.
- After cooling, extract the product with dichloromethane.
- Wash the organic extract with water and dry it.
- Crystals suitable for X-ray analysis can be obtained by slow evaporation of a methanol solution.

This method has been reported to yield approximately 77.6% of the final product.[\[8\]](#)

Physicochemical and Safety Data of Representative Aminopyridines

Understanding the physical and chemical properties, as well as the safety considerations, is paramount for the handling and use of any chemical compound. Below is a summary of available data for 2-amino-6-methylpyridine, a close structural analog of the target compound.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂	[5]
Molecular Weight	108.14 g/mol	[8]
Melting Point	40 - 44 °C	[5]
Boiling Point	208 - 209 °C	[5]

Safety Information for 2-amino-6-methylpyridine:[\[5\]](#)

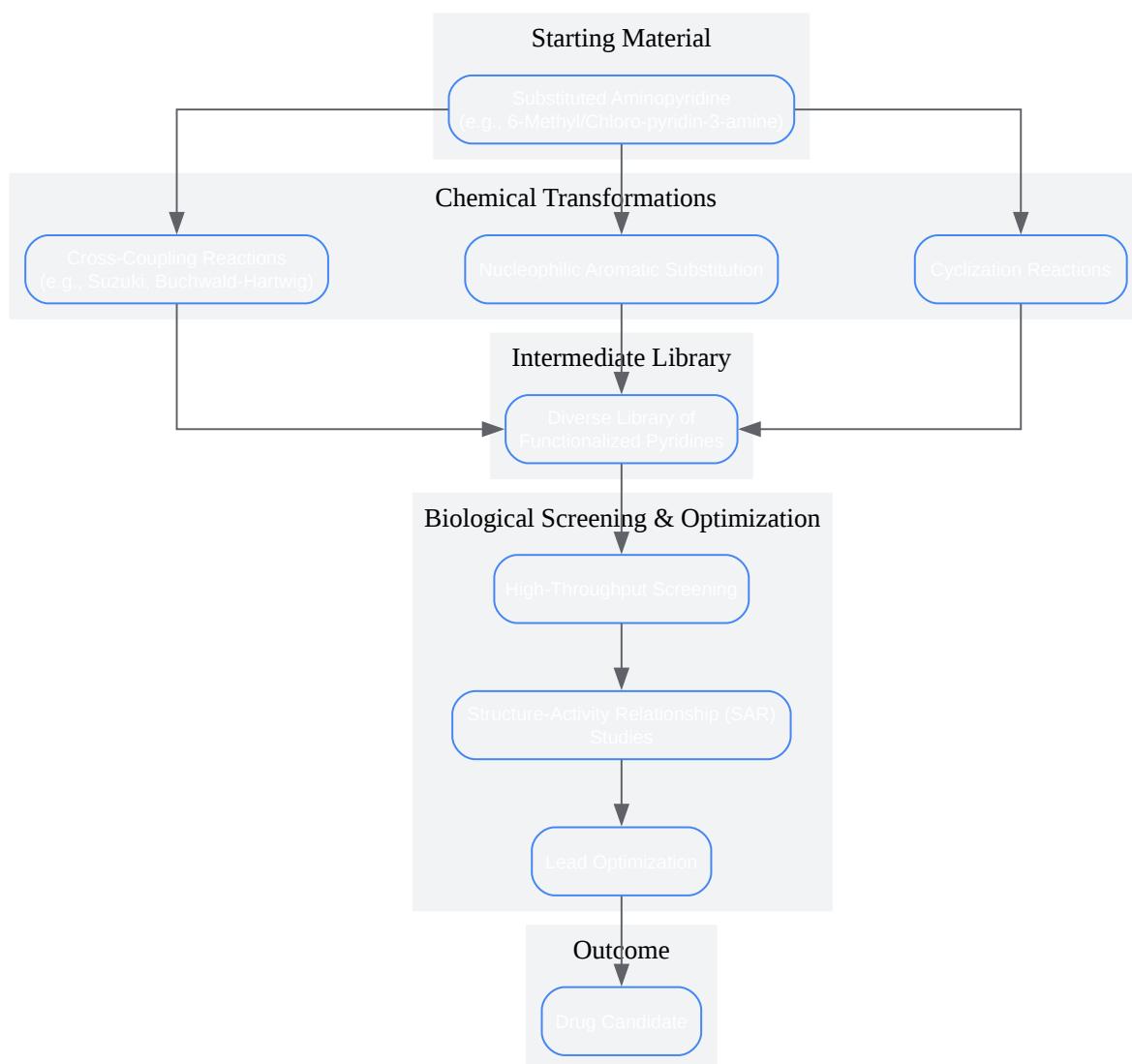
- Hazard Statements: Toxic if swallowed, fatal in contact with skin, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[\[5\]](#)
- Precautionary Statements: Avoid breathing dust. Do not get in eyes, on skin, or on clothing. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Use only outdoors or in a well-ventilated area. Wear protective gloves/ protective clothing/ eye protection/ face protection.[\[5\]](#)
- First Aid: In case of ingestion, immediately call a poison center or doctor. If on skin, wash gently with plenty of soap and water and seek immediate medical attention. If inhaled, move the person to fresh air. If in eyes, rinse cautiously with water for several minutes.[\[5\]](#)
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[\[5\]](#)

Researchers should always consult the specific Safety Data Sheet (SDS) for the particular compound they are using and handle all chemicals in accordance with good laboratory practices.

Applications in Drug Discovery and Development

Substituted aminopyridines are key intermediates in the synthesis of a wide array of biologically active molecules. The chlorine atom in 6-Chloropyridin-3-amine, for example, serves as a versatile handle for introducing various substituents through cross-coupling reactions, while the amino group can be utilized in cyclization reactions to build more complex heterocyclic systems.[\[2\]](#)

Logical Workflow for Utilizing Aminopyridines in Medicinal Chemistry



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Caption: Synthetic workflow for drug discovery using aminopyridine building blocks.

This workflow illustrates how a starting aminopyridine can be chemically modified to generate a library of diverse compounds. These compounds are then screened for biological activity, and the resulting data is used to inform further chemical modifications in an iterative process to identify a potent and selective drug candidate.

Conclusion

While the specific compound **6-Ethylpyridin-3-amine** remains elusive in the current chemical landscape, the broader family of substituted aminopyridines represents a rich and fertile ground for discovery. The commercial availability and well-established chemistry of analogs like 6-Methylpyridin-3-amine and 6-Chloropyridin-3-amine provide researchers with the necessary tools to explore the chemical space around this important pharmacophore. This guide has provided a foundational understanding of the sourcing, synthesis, and application of these key building blocks, empowering researchers to leverage the power of the aminopyridine scaffold in their quest for novel therapeutics.

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